chromium;sulfuric acid

• IUPAC Name: chromium;sulfuric acid
• InChI: InChI=1S/Cr.H2O4S/c;1-5(2,3)4/h;(H2,1,2,3,4)
• InChI Key: JZULKTSSLJNBQJ-UHFFFAOYSA-N
• Canonical SMILES: OS(=O)(=O)O.[Cr]

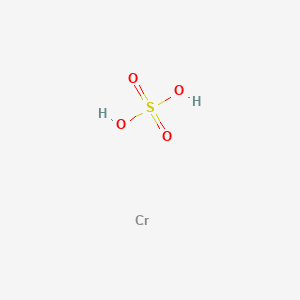

• Molecular Formula: CrH2O4S
• Molecular Weight: 150.08 g/mol
• CAS No.: 14489-25-9, 10101-53-8

Description

Chromium (Cr) and sulfuric acid (H₂SO₄) form compounds with significant industrial and chemical relevance. Chromium sulfates, such as chromium(III) sulfate (Cr₂(SO₄)₃), are widely used in tanning, catalysis, and corrosion inhibition. Sulfuric acid, a strong mineral acid, acts as a solvent, catalyst, and reactant in synthesizing chromium-based compounds. Its high viscosity (23.80 mPa·s at 25°C) and corrosivity make it suitable for leaching metals like chromium from ores or industrial waste .

Chromium-sulfuric acid systems are critical in processes like leather tanning, where Cr³⁺ ions from sulfuric acid-treated sludge bind to collagen fibers, producing durable leather . Additionally, chromium sulfates derived from sulfuric acid reactions are employed in electroplating, dyeing, and wastewater treatment .

Preparation Methods

Process Overview

• Ore Preparation : Chromium-containing ore (e.g., chromite, FeCr₂O₄) is pulverized and mixed with lime (CaO) and soda ash (Na₂CO₃) to form a charge.

• Roasting : The mixture is roasted in a kiln at temperatures exceeding 1,000°C, oxidizing trivalent chromium (Cr³⁺) to hexavalent chromate (CrO₄²⁻).

• Quenching and Leaching : The roasted clinker is quenched in water, producing a "yellow liquor" rich in sodium chromate (Na₂CrO₄). This solution is filtered to remove insoluble residues.

• Acidification : Sodium chromate is converted to sodium bichromate via reaction with sulfuric acid:

  $$2\text{Na}_2\text{CrO}_4 + \text{H}_2\text{SO}_4 \rightarrow \text{Na}_2\text{Cr}_2\text{O}_7 + \text{Na}_2\text{SO}_4 + \text{H}_2\text{O}$$

  Further acidification with concentrated sulfuric acid yields chromic acid:

  $$\text{Na}_2\text{Cr}_2\text{O}_7 + 2\text{H}_2\text{SO}_4 \rightarrow 2\text{CrO}_3 + 2\text{NaHSO}_4 + \text{H}_2\text{O}$$

.

Key Parameters and Byproduct Management

• Sulfuric Acid Concentration : 92–93% H₂SO₄ ensures complete conversion to chromic acid.

• Byproduct Recycling : Sodium bisulfate (NaHSO₄) and sodium sulfate (Na₂SO₄) are regenerated into sulfuric acid via reaction with hydrogen chloride (HCl), minimizing waste.

Sulfuric Acid Leaching of Chromite Ore for Trivalent Chromium Extraction

Direct leaching of chromite ore (FeCr₂O₄) with sulfuric acid is an alternative route for producing chromium(III) sulfate, bypassing energy-intensive roasting.

Optimization of Leaching Conditions

Studies on Turkish chromite ore identified optimal parameters for maximizing chromium extraction:

Parameter	Optimal Value	Chromium Recovery (%)
H₂SO₄ Concentration	70–84.6 wt%	58–91
Temperature	140–210°C	58–83
Leaching Duration	2–6 hours	58–91
Perchloric Acid Addition	0.5:1 (HClO₄:Chromite)	83

The addition of perchloric acid (HClO₄) enhances ore decomposition by destabilizing the chromite spinel structure, increasing recovery from 58% to 83%. The overall reaction is:

$$\text{FeCr}$$2\text{O}4 + 4\text{H}2\text{SO}4 \rightarrow \text{Cr}2(\text{SO}4)3 + \text{FeSO}4 + 4\text{H}_2\text{O}

.

Challenges and Solutions

• Hexavalent Chromium Formation : Leaching at temperatures <175°C and acidic pH (1.5–2.5) suppresses Cr(VI) formation, favoring Cr(III).

• Residue Management : Insoluble residues (e.g., SiO₂, TiO₂) are removed via filtration, while iron is precipitated as ammonium iron sulfate.

Electrolytic Production of Chromic Acid

Electrolysis of sodium dichromate (Na₂Cr₂O₇) solutions offers a high-purity route to chromic acid, avoiding sodium sulfate byproducts.

Cell Configuration and Reactions

• Anode : Oxidation of dichromate to chromic acid:

  $$\text{Cr}_2\text{O}_7^{2-} + \text{H}_2\text{O} \rightarrow 2\text{CrO}_3 + 2\text{H}^+ + 2e^-$$

• Cathode : Reduction of water to hydrogen gas:

  $$2\text{H}_2\text{O} + 2e^- \rightarrow \text{H}_2 + 2\text{OH}^-$$

.

Operational Data

• Current Efficiency : 45–60% at pH 2.1–2.4.

• Product Purity : 99.8% Cr with 0.034% hydrogen, requiring dehydrogenation at 400°C.

Regeneration of Sulfuric Acid from Chromium Plating Waste

Electrolytic metal recovery (EMR) systems enable recycling of sulfuric acid and chromium from plating baths.

Process Steps

• Acid Stripping : Exhausted carbon columns are regenerated with H₂SO₄ (pH 1.8), releasing Cr³⁺ into solution.

• Electrolysis : Cr³⁺ is reduced to metallic chromium at the cathode, while H₂SO₄ is regenerated:

  $$\text{Cr}^{3+} + 3e^- \rightarrow \text{Cr}^0 \quad (\text{Cathode})$$ $$2\text{H}_2\text{O} \rightarrow 4\text{H}^+ + \text{O}_2 + 4e^- \quad (\text{Anode})$$

.

Performance Metrics

• Sulfuric Acid Recovery : >90% purity after electrolysis.

• Chromium Recovery : 95–98% as metallic flakes.

Gravimetric and Coulometric Analysis of Sulfuric Acid in Chromium Systems

Accurate measurement of H₂SO₄ concentration in chromium plating baths ensures process stability.

Gravimetric Method

• Precipitation : BaCl₂ is added to precipitate sulfate as BaSO₄:

  $$\text{H}_2\text{SO}_4 + \text{BaCl}_2 \rightarrow \text{BaSO}_4 + 2\text{HCl}$$

• Calculation :

  $$\text{H}_2\text{SO}_4 \, (\text{g/L}) = 42.02 \times \text{mass of BaSO}_4 \, (\text{g})$$

.

Coulometric Titration

• Precision : ±0.24–0.31 g/L H₂SO₄ in baths containing 244–255 g/L CrO₃ .

Chemical Reactions Analysis

Types of Reactions:

Oxidation-Reduction Reactions:

Substitution Reactions:

Common Reagents and Conditions:

Oxidizing Agents:

Reducing Agents:

Major Products Formed:

Scientific Research Applications

Key Properties

• Oxidizing Agent : Effective in cleaning and treating metals.
• Dissolution Rates : Improved by adding chloride ions to the solution, which can increase dissolution rates by 5-10% .
• Environmental Concerns : The use of chromic acid has declined due to health and environmental risks associated with chromium compounds .

Metal Treatment

Chromosulfuric acid solutions are widely used for:

• Pickling : Removing oxides from metal surfaces.
• Chemical Polishing : Enhancing surface finish by dissolving imperfections.
• Etching : Creating designs on metal surfaces.

Table 1: Summary of Metal Treatment Applications

Application	Description	Benefits
Pickling	Removal of oxides from metal surfaces	Prepares surfaces for further processing
Chemical Polishing	Smoothens and brightens metal surfaces	Improves aesthetic appearance
Etching	Creates patterns or designs on metals	Allows for customization

Laboratory Use

Chromosulfuric acid is employed in laboratories for:

• Cleaning Glassware : Effectively removes organic residues from glassware, although its use has declined due to environmental concerns .

Recovery of Chromium

Recent studies have focused on using sulfuric acid leaching processes to recover chromium from chromite ore processing residue (COPR). This method aims to minimize the formation of toxic hexavalent chromium during extraction .

Case Study: Recovery Process

A study investigated the recovery of chromium from COPR using sulfuric acid leaching. Key findings included:

• Optimal conditions for recovery were identified at a processing temperature of 87°C with a specific pH level.
• Significant amounts of ammonium sulfate were required to recover chromium effectively .

Environmental Impact and Remediation Efforts

The environmental implications of using chromium compounds are significant. Hexavalent chromium is highly toxic and poses serious health risks. Therefore, remediation strategies are critical.

Remediation Techniques

• Sulfuric Acid Treatment : Used to reduce hexavalent chromium in effluents from industrial processes .

Table 2: Environmental Remediation Techniques

Technique	Description	Effectiveness
Sulfuric Acid Treatment	Reduces hexavalent chromium in wastewater	Effective in lowering toxicity
Bioremediation	Utilizes microorganisms to detoxify contaminated sites	Sustainable and eco-friendly

Mechanism of Action

Molecular Targets and Pathways:

• The primary mechanism by which chromium(III) sulfate exerts its effects involves the coordination of chromium ions with various ligands. In biological systems, chromium(III) can interact with proteins and enzymes, influencing their structure and function .

Comparison with Similar Compounds

Comparison with Similar Compounds

Physical and Chemical Properties

Property	Chromium(III) Sulfate	Ferric Sulfate (Fe₂(SO₄)₃)	Aluminum Sulfate (Al₂(SO₄)₃)	Sulfuric Acid (H₂SO₄)
Density (g/cm³)	3.10	1.89	2.67	1.84
Solubility (H₂O)	Highly soluble	Soluble	Soluble	Miscible
pH (1M solution)	2.5–3.5	1.5–2.5	2.4–3.0	<1.0
Viscosity (25°C)	–	–	–	23.80 mPa·s

• Chromium(III) sulfate’s lower acidity (pH ~3) compared to H₂SO₄ makes it less corrosive but still effective in tanning and dyeing .
• Sulfuric acid’s high viscosity and low pH enable efficient metal leaching but pose handling challenges .

Environmental and Economic Considerations

• Chromium Recycling : Using H₂SOₜo recover Cr from waste reduces landfill reliance and cuts raw material costs by 30% .
• Hazard Profile : Chromium-sulfuric acid systems generate less toxic byproducts than nitric acid-based methods but require careful pH control to avoid Cr(VI) formation .

Biological Activity

The interaction between chromium compounds, particularly in conjunction with sulfuric acid, has been a subject of extensive research due to its implications in environmental science, biochemistry, and toxicology. This article focuses on the biological activity of chromium when treated with sulfuric acid, highlighting its effects, mechanisms, and relevant case studies.

Overview of Chromium and Sulfuric Acid

Chromium exists in several oxidation states, with hexavalent chromium (Cr(VI)) being the most toxic form. Sulfuric acid (H₂SO₄) is commonly used in industrial processes, including the treatment of chromium-containing waste. The combination of chromium and sulfuric acid can lead to significant biological interactions, influencing both microbial activity and human health.

• Chemical Reactions :
  • When hexavalent chromium is treated with sulfuric acid, it can be reduced to trivalent chromium (Cr(III)), which is less toxic and more stable in biological systems. This reduction often occurs at a pH of 2-3, which is optimal for treatment processes .
• Biological Effects :
  • Cellular Toxicity : Cr(VI) is known to induce oxidative stress in cells, leading to DNA damage and apoptosis. Studies have shown that exposure to Cr(VI) can result in increased reactive oxygen species (ROS), which are implicated in various diseases .
  • Microbial Interactions : Certain bacteria can utilize Cr(VI) as an electron acceptor, reducing it to Cr(III). This bioremediation process is crucial for detoxifying chromium-contaminated environments .

Case Study 1: Wastewater Treatment

A study on wastewater treatment highlighted the effectiveness of using sulfuric acid to lower the pH of chromium-laden effluents. The addition of sulfuric acid facilitated the reduction of Cr(VI) to Cr(III), significantly decreasing toxicity levels. The treatment process involved:

• Adjusting pH to 2-3 with sulfuric acid.
• Adding reducing agents like sodium bisulfate to enhance reduction efficiency.
• Monitoring the transformation from yellowish-brown (Cr(VI)) to blue (Cr(III)) solutions as an indicator of successful treatment .

Case Study 2: Toxicological Assessment

A toxicological assessment revealed that chronic exposure to Cr(VI) resulted in significant health impacts, including lung cancer and respiratory issues among workers in industries using chromium compounds. The study emphasized the need for stringent controls when handling chromium and sulfuric acid mixtures .

Table 1: Chemical Treatment Requirements for Chromium Wastewater

Substance	Sulfuric Acid (kg)	Reducing Agent (kg)	Caustic Soda (kg)	Chromium Hydroxide Precipitate (kg)
Chromic Anhydride	0.74	1.43	1.20	1.20
Sodium Dichromate	0.94	1.09	0.92	0.92
Chromium	1.42	2.70	2.30	2.30

This table summarizes the theoretical amounts of chemicals required for treating different forms of chromium waste .

Q & A

Basic Research Questions

Q. What factors influence chromium leaching efficiency from chromite ores using sulfuric acid?

• Methodological Answer : Chromium leaching efficiency depends on temperature, sulfuric acid concentration, oxidant presence (e.g., MnO₂ or dichromic acid), and particle size. For example, at atmospheric pressure, adding an oxidant (e.g., "oxidant A") can achieve chromium leaching rates >98% by converting Cr(III) to soluble Cr(VI). Maintain a temperature range of 80–176°C and acid concentrations >80% for optimal extraction. Particle sizes <100 µm enhance surface area and reaction kinetics .

Q. How should researchers safely handle sulfuric acid and chromium compounds in laboratory settings?

• Methodological Answer :

Use PPE (gloves, goggles, lab coats) and work in a fume hood to avoid inhalation or skin contact.

For spills, neutralize sulfuric acid with sodium bicarbonate and rinse chromium-contaminated surfaces with EDTA solutions.

In case of eye exposure, flush with water for 10–15 minutes and seek immediate medical attention .

Q. What analytical methods are recommended for detecting chromium species (Cr(III) vs. Cr(VI)) in leachates?

• Methodological Answer : Use ion chromatography (IC) with post-column derivatization and UV/VIS detection. For example:

• Column : Chromium-specific IC column.
• Derivatization reagent : 2 mM diphenylcarbazide in 1 N sulfuric acid.
• Detection : 530 nm wavelength.
  This method achieves recoveries of 96–104% for Cr(VI) at concentrations as low as 0.1 ppb .

Advanced Research Questions

Q. How can statistical models optimize sulfuric acid leaching parameters for low Fe(II)-chromite ores?

• Methodological Answer : Apply a Box-Behnken design (BBD) to model interactions between variables:

• Factors : Temperature (150–200°C), acid concentration (70–90%), dichromic acid ratio (0.1–0.2).
• Response variables : Cr/Fe extraction yields.
  BBD-generated models show >95% prediction accuracy, with optimal conditions at 176°C, 81% H₂SO₄, and 0.12 dichromic acid/chromite ratio. Validate via phase analysis of residues to confirm absence of Cr(VI) .

Q. How to resolve contradictions in chromium leaching data under varying experimental conditions?

• Methodological Answer :

Control variables : Standardize particle size and oxidant type to isolate temperature/acid effects.

Replicate experiments : Conduct ≥3 trials per condition to assess reproducibility (e.g., surface roughness measurements averaged over 8 positions per sample ).

Material characterization : Use XRD/XRF to verify ore composition and SEM-EDS to analyze surface morphology changes post-leaching .

Q. What strategies mitigate environmental risks when using sulfuric acid for chromium extraction?

• Methodological Answer :

• Avoid Cr(VI) formation : Use controlled oxidation (e.g., dichromic acid) to prevent carcinogenic Cr(VI) generation.
• Waste treatment : Neutralize spent acid with lime (CaO) to precipitate chromium hydroxides.
• Acid recovery : Implement capture pans and load cells (error ±1.5%) to recover >95% of sulfuric acid during experimental releases .

Q. How to design experiments evaluating sulfuric acid’s role in chromium electroplating hardness?

• Methodological Answer :

Variables : Acid concentration (Cr³⁺/H₂SO₄ ratio), catalyst type, current density.

DOE : Use a 3⁴ factorial design (81 experiments) to test interactions.

Hardness measurement : Apply Rockwell C scale (HRC 50–65) and validate via cross-sectional microhardness testing .

Data Presentation and Validation

Q. How to model thermodynamic behavior of sulfuric acid-chromite leaching systems?

• Methodological Answer :

• Software : Use HSC Chemistry or FactSage to simulate Gibbs free energy changes and phase stability.
• Validation : Compare predicted Cr/Fe dissolution rates with empirical data (e.g., 98.5% Cr vs. 71.9% Fe leaching rates ).
• Error analysis : Report confidence intervals (e.g., ±1.8% standard deviation in acid recovery ).
